

# Application Notes and Protocols for Tris(tridecyl)amine as a Lubricant Additive

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Tris(tridecyl)amine*

CAS No.: 5910-77-0

Cat. No.: B13764265

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Tris(tridecyl)amine**, a tertiary amine with the chemical formula  $C_{39}H_{81}N$ , is a high molecular weight amine that holds potential as a multifunctional additive in lubricant formulations. Its long alkyl chains contribute to its oil solubility and surface-active properties, suggesting its utility as a friction modifier, anti-wear agent, and antioxidant. Tertiary amines are known to function as dispersants, preventing the aggregation of soot and sludge, and as corrosion inhibitors by forming a protective film on metal surfaces.<sup>[1]</sup> This document provides an overview of the potential applications of **Tris(tridecyl)amine** in lubricants, along with detailed protocols for its evaluation.

Note on Data Availability: Extensive literature searches did not yield specific quantitative performance data (e.g., friction coefficient, wear scar diameter, oxidation induction time) for **Tris(tridecyl)amine** as a lubricant additive. The data presented in the following tables are for other amine-based additives and should be considered as illustrative examples of the type of

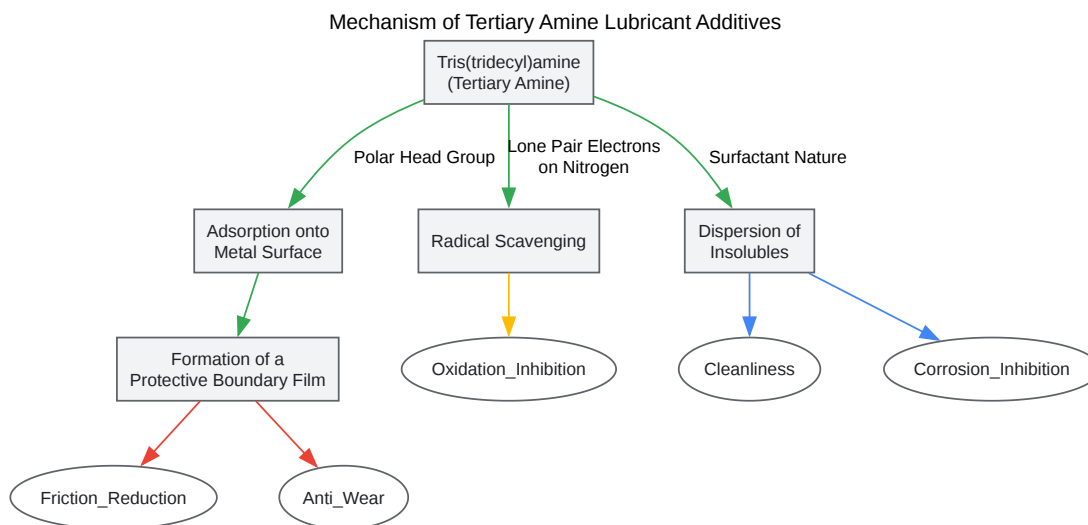
performance enhancements that might be expected. Researchers are strongly encouraged to perform the described experimental protocols to generate specific data for **Tris(tridecyl)amine**.

## Potential Applications and Mechanisms of Action

**Tris(tridecyl)amine** is anticipated to improve lubricant performance through several mechanisms:

- **Friction Reduction:** The long alkyl chains of the amine can adsorb onto metal surfaces, forming a low-shear boundary film that reduces direct asperity-to-asperity contact and, consequently, friction.[2]
- **Anti-Wear Protection:** By forming a protective film, **Tris(tridecyl)amine** can mitigate wear under boundary lubrication conditions. This film acts as a sacrificial layer, preventing direct contact and damage to the underlying metal surfaces.
- **Antioxidant Activity:** Aminic compounds can act as radical scavengers, interrupting the auto-oxidation cycle of the base oil, thereby extending the lubricant's service life.[1]
- **Dispersancy and Corrosion Inhibition:** The polar amine head can interact with and disperse insoluble particles, keeping them suspended in the oil and preventing deposit formation. This polar nature also allows it to adsorb onto metal surfaces, providing a barrier against corrosive agents.[1]

## Logical Relationship of Amine Additive Function



[Click to download full resolution via product page](#)

Caption: Mechanism of Tertiary Amine Lubricant Additives.

## Quantitative Performance Data (Illustrative Examples)

The following tables summarize typical performance data for various amine-based lubricant additives. These are provided to illustrate the expected performance benefits and are not specific to **Tris(tridecyl)amine**.

Table 1: Tribological Performance of Amine Additives (Four-Ball Wear Test - ASTM D4172)

Additive Type	Concentration (wt%)	Base Oil	Average Wear Scar Diameter (mm)	Coefficient of Friction (Avg.)	Reference
Fatty Triamine (Triameen YT)	0.5	PAO4	Not Reported	~0.05	[3]
Polyether Amine Derivatives	0.5	PAO4	0.390 - 0.403	0.145 - 0.159	
Base Oil (without additive)	-	PAO4	0.490	0.164	

Table 2: Oxidation Stability of Amine Additives (Pressure Differential Scanning Calorimetry - ASTM D6186)

Additive Type	Concentration (wt%)	Base Oil	Test Temperature (°C)	Oxidation Induction Time (min)	Reference
Amine Antioxidant Mix	Not Specified	Mineral Oil	210	> 120	[4]
Base Oil (without additive)	-	Mineral Oil	210	< 10	[4]

## Experimental Protocols

### Protocol 1: Evaluation of Wear Preventive Characteristics

This protocol is based on the ASTM D4172: Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method).<sup>[5][6][7][8]</sup>

Objective: To determine the relative wear preventive properties of a lubricating fluid containing **Tris(tridecyl)amine** in sliding contact.

Apparatus:

- Four-Ball Wear Test Machine
- Steel Balls (12.7 mm diameter, AISI E-52100 steel)
- Microscope (for measuring wear scars, accuracy  $\pm 0.01$  mm)
- Temperature Controller
- Timer

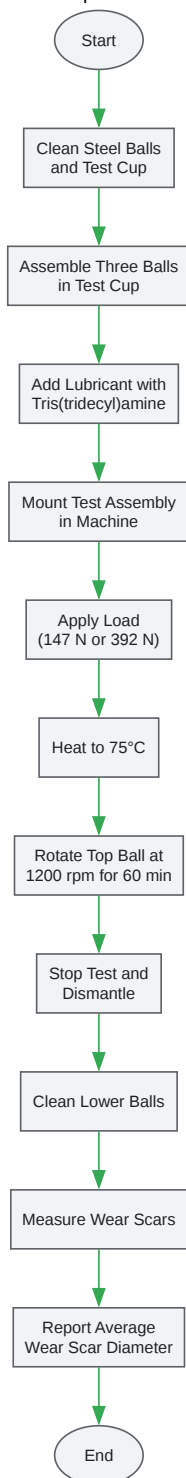
Procedure:

- Cleaning: Thoroughly clean the steel balls and the test cup assembly with a suitable solvent (e.g., heptane) and allow them to dry completely.
- Assembly: Clamp three steel balls securely in the test cup.
- Lubricant Addition: Pour the test lubricant (base oil with a specified concentration of **Tris(tridecyl)amine**) into the test cup to a level at least 3 mm above the top of the balls.
- Mounting: Place the fourth steel ball in the chuck of the test machine.
- Test Setup: Install the test cup assembly into the machine.
- Loading: Slowly apply the desired load (typically 147 N or 392 N) to the top ball.
- Heating: Heat the lubricant to the test temperature (typically  $75^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ).
- Test Execution: Once the temperature is stable, start the motor to rotate the top ball at  $1200 \pm 60$  rpm for  $60 \pm 1$  minute.

- **Dismantling and Cleaning:** After the test, stop the motor, remove the load, and turn off the heater. Remove the test cup assembly and drain the lubricant. Carefully clean the three lower balls with solvent.
- **Measurement:** Measure the diameter of the wear scars on the three lower balls in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- **Reporting:** Calculate the average of the six measurements and report it as the average wear scar diameter in millimeters.

## Experimental Workflow for ASTM D4172

## ASTM D4172 Experimental Workflow



[Click to download full resolution via product page](#)

Caption: ASTM D4172 Experimental Workflow.

## Protocol 2: Determination of Oxidation Stability

This protocol is based on the ASTM D6186: Standard Test Method for Oxidation Induction Time of Lubricating Oils by Pressure Differential Scanning Calorimetry (PDSC).[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Objective: To determine the oxidation induction time of a lubricating oil containing **Tris(tridecyl)amine** as a measure of its oxidation stability.

Apparatus:

- Pressure Differential Scanning Calorimeter (PDSC)
- Sample Pans (aluminum or copper)
- Oxygen (high purity)
- Microbalance

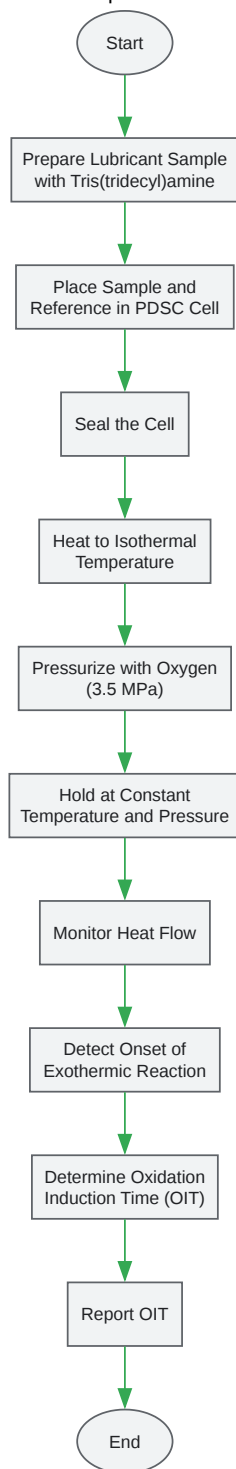
Procedure:

- Sample Preparation: Weigh a small amount of the test lubricant (typically 2-3 mg) into a sample pan.
- Instrument Setup: Place the sample pan in the PDSC test cell. Place an empty reference pan in the reference position.
- Cell Sealing: Close and seal the test cell.
- Heating: Heat the cell to the desired isothermal test temperature (e.g., 180°C or 210°C) under an inert atmosphere (e.g., nitrogen).
- Pressurization: Once the temperature has stabilized, purge the cell with oxygen and then pressurize it to the specified pressure (typically 3.5 MPa or 500 psi).
- Isothermal Hold: Hold the sample at a constant temperature and pressure.
- Data Acquisition: Monitor the heat flow from the sample. The onset of oxidation is indicated by a sharp exothermic peak.

- Determination of OIT: The Oxidation Induction Time (OIT) is the time from the initial exposure to oxygen to the onset of the exothermic reaction.
- Reporting: Report the OIT in minutes at the specified test temperature.

## Experimental Workflow for ASTM D6186

## ASTM D6186 Experimental Workflow



[Click to download full resolution via product page](#)

Caption: ASTM D6186 Experimental Workflow.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. nbinno.com \[nbinno.com\]](#)
- [2. publications.lib.chalmers.se \[publications.lib.chalmers.se\]](#)
- [3. Impact of Fatty Triamine on Friction Reduction Performance of MoDTC Lubrication Additive \[mdpi.com\]](#)
- [4. petrolube.com \[petrolube.com\]](#)
- [5. kelid1.ir \[kelid1.ir\]](#)
- [6. store.astm.org \[store.astm.org\]](#)
- [7. img.antpedia.com \[img.antpedia.com\]](#)
- [8. standards.iteh.ai \[standards.iteh.ai\]](#)
- [9. infinalab.com \[infinalab.com\]](#)
- [10. will-son.com \[will-son.com\]](#)
- [11. kelid1.ir \[kelid1.ir\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for Tris(tridecyl)amine as a Lubricant Additive]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13764265/docs#application-notes-and-protocols-for-tris-tridecyl-amine-as-a-lubricant-additive\]](https://www.benchchem.com/product/b13764265/docs#application-notes-and-protocols-for-tris-tridecyl-amine-as-a-lubricant-additive)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)